

# An In-depth Technical Guide to Benzyl Isobutyrate

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## Compound of Interest

Compound Name: Benzyl isobutyrate

Cat. No.: B085764

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This technical guide provides a comprehensive overview of **Benzyl Isobutyrate**, including its chemical identifiers, physicochemical properties, synthesis protocols, and key applications relevant to research and development.

## Chemical Identification

- IUPAC Name: benzyl 2-methylpropanoate[1][2]
- CAS Number: 103-28-6[1][2][3][4][5][6]
- Synonyms: Isobutyric acid benzyl ester, Benzyl isobutanoate, Phenylmethyl 2-methylpropanoate[1][5][6][7]

## Physicochemical Properties

**Benzyl isobutyrate** is an aromatic ester recognized for its pleasant fruity and floral aroma.[5]  
[8] It is a clear, colorless to pale yellow liquid at room temperature.[5]

Table 1: Quantitative Data for **Benzyl Isobutyrate**

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>2</sub>	[4]
Molecular Weight	178.23 g/mol	[4][7]
Boiling Point	238 °C (lit.)	[3][4]
Density	1.003 g/mL at 25 °C (lit.)	[3][4]
Refractive Index	n <sub>20</sub> /D 1.49 (lit.)	[3][4]
Flash Point	59 °C (closed cup)	[4]
Melting Point	-25 °C	[5]

## Experimental Protocol: Synthesis via Fischer Esterification

The following is a representative protocol for the synthesis of **benzyl isobutyrate** via Fischer esterification of isobutyric acid and benzyl alcohol, a common and established method.[3]

Materials and Reagents:

- Isobutyric acid
- Benzyl alcohol
- Sulfuric acid (concentrated, as catalyst)
- Toluene (or another suitable solvent for azeotropic removal of water)
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate (or sodium sulfate)
- Ethyl acetate (for extraction)

## Equipment:

- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

## Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine isobutyric acid (1.0 eq.), benzyl alcohol (1.2 eq.), and toluene.
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid (e.g., 0.05 eq.) to the reaction mixture while stirring.
- **Azeotropic Distillation:** Heat the mixture to reflux. The water formed during the esterification will be collected in the Dean-Stark trap as an azeotrope with toluene, driving the reaction to completion. Monitor the reaction progress by the amount of water collected.
- **Work-up:** Once the theoretical amount of water has been collected, cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and dilute with ethyl acetate.
- **Washing:** Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude **benzyl isobutyrate**.

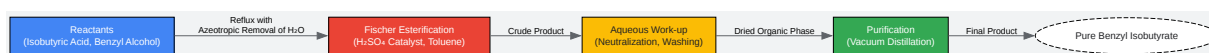
- Purification: The crude product can be further purified by vacuum distillation to yield pure **benzyl isobutyrate**.

## Applications in Research and Drug Development

**Benzyl isobutyrate**'s properties make it a valuable compound in several scientific and industrial fields:

- Flavor and Fragrance Research: It is extensively used as a fragrance ingredient in perfumes and cosmetics due to its sweet, fruity-floral aroma.[5][8][9] It is also employed as a flavoring agent in the food industry.[5][10]
- Pharmaceutical Formulations: In pharmaceuticals, **benzyl isobutyrate** can serve as an excipient. Its functions include masking unpleasant tastes or odors in medications and acting as a solvent to enhance the solubility and stability of active pharmaceutical ingredients (APIs).[5][9][10]
- Organic Synthesis: In a laboratory setting, it is utilized as a solvent and a reagent in organic synthesis, aiding in the creation of more complex molecules.[9][10]
- Polymer Science: It can act as a plasticizer in the manufacturing of polymers, improving the flexibility and durability of materials.[9]

## Diagrams



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Caption: Workflow for the synthesis and purification of **benzyl isobutyrate**.

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